

Technical Guide: 7-Hydroxy Loxapine-d8

Certificate of Analysis

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Compound of Interest

Compound Name: 7-Hydroxy loxapine-d8

CAS No.: 1189455-63-7

Cat. No.: B15616646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the information typically found on a Certificate of Analysis (CoA) for **7-Hydroxy Loxapine-d8**, a deuterated internal standard crucial for the accurate quantification of the active metabolite of loxapine. The document details the analytical methodologies employed for its characterization and provides representative data to aid researchers in its application.

Product Identification and Specifications

A Certificate of Analysis for **7-Hydroxy Loxapine-d8** will typically begin with fundamental identification details. While a specific batch CoA is not publicly available, the following information has been compiled from various suppliers.

Table 1: Representative Product Information

Parameter	Typical Data	Source
Product Name	7-Hydroxy Loxapine-d8	[1][2]
CAS Number	Not Available (NA)	
Molecular Formula	C ₁₈ H ₁₀ D ₈ ClN ₃ O ₂	
Molecular Weight	351.86 g/mol	
Appearance	Solid	-
Purity	Specification (e.g., ≥98%)	-
Storage	Recommended conditions provided on CoA	[1]

Note: This data is representative. Researchers should always refer to the specific Certificate of Analysis provided with their product batch.

Quantitative Analytical Data

7-Hydroxy Loxapine-d8 is primarily used as an internal standard in pharmacokinetic and metabolic studies, making its purity and concentration critical parameters.[3] The quantification of loxapine and its metabolites, including 7-hydroxyloxapine, is typically performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[4][5] The validation of these methods provides key quantitative data, as summarized below.

Table 2: Performance Characteristics of a Validated LC-MS/MS Method for Loxapine and its Metabolites

Parameter	Result
Calibration Curve Range	0.0500 - 50.0 ng/mL
Regression Model	1/x ² weighted linear regression
Between-Run Precision (%RSD)	0.0% to 13.8%
Accuracy	86.4% to 109.3% of nominal
Lower Limit of Quantitation (LLOQ)	0.0500 ng/mL
Extraction Recovery	>80%

This data is based on a validated method for the simultaneous quantification of loxapine and four of its metabolites in human plasma.[\[4\]](#)

Experimental Protocols

The following sections detail the typical experimental methodologies used to characterize and quantify 7-Hydroxy Loxapine and its non-deuterated analogue.

Sample Preparation: Solid Phase Extraction (SPE)

A common method for extracting loxapine and its metabolites from biological matrices like plasma involves solid phase extraction.[\[4\]](#)

- Sample Pre-treatment: 100 µL of human plasma is used as the sample.
- Extraction: Micro-elution solid phase extraction (SPE) is performed. While the specific sorbent is not always detailed in abstracts, cation-exchange SPE has been successfully used.[\[6\]](#)
- Elution: The analytes are eluted from the SPE cartridge.
- Analysis: The resulting extracts are analyzed by LC-MS/MS.[\[4\]](#)

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

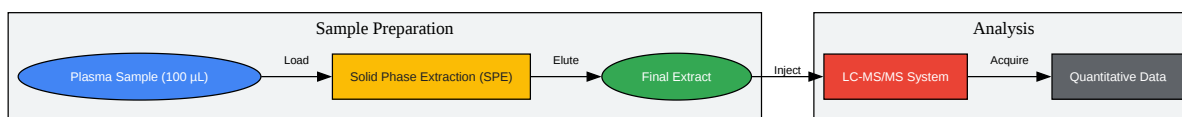
A validated high-performance liquid chromatographic-tandem mass spectrometry (LC-MS/MS) method has been developed for the simultaneous determination of loxapine and its metabolites.[4]

- Chromatography: Reversed-phase liquid chromatography is employed.[4][6]
- Column: A 5-micron Spherisorb C6 column has been used for baseline separation.[6]
- Mobile Phase: A typical mobile phase consists of a phosphate buffer and acetonitrile mixture.[6]
- Mass Spectrometry:
 - Interface: Turbo-ionspray interface.[4]
 - Ionization Mode: Positive ionization.[4]
 - Detection: Selected Reaction Monitoring (SRM) is used for quantification.[4]

Mandatory Visualizations

Analytical Workflow

The following diagram illustrates a typical workflow for the quantitative analysis of 7-Hydroxy Loxapine from a biological sample.

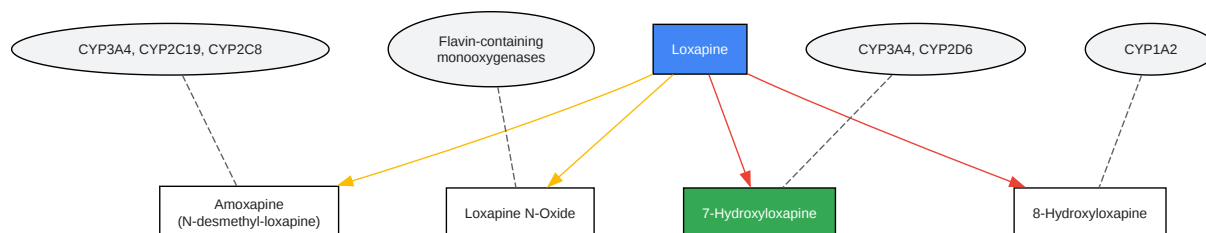


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Caption: Workflow for the analysis of 7-Hydroxy Loxapine.

Loxapine Metabolic Pathway

Loxapine undergoes extensive metabolism in the liver, primarily through the cytochrome P450 (CYP) enzyme system.[7][8] This diagram illustrates the key metabolic transformations.



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Caption: Metabolic pathways of loxapine.

Concluding Remarks

This technical guide provides a framework for understanding the critical information presented in a Certificate of Analysis for **7-Hydroxy Loxapine-d8**. The accuracy and reliability of research data depend on the quality of the internal standards used. Therefore, a thorough review of the CoA for each new batch of this compound is essential for any researcher in the field of drug metabolism and pharmacokinetics. The provided experimental protocols and diagrams serve as a valuable resource for planning and executing studies involving the quantitative analysis of loxapine and its metabolites.

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